

# Proper Disposal Procedures for the Agilent 8697 Headspace Sampler

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AL 8697

Cat. No.: B1662642

[Get Quote](#)

Disclaimer: The designation "**AL 8697**" likely refers to the Agilent 8697 Headspace Sampler, a piece of laboratory equipment. The following information pertains to the proper disposal of this instrument and not a chemical substance.

This guide provides essential safety and logistical information for the proper disposal of the Agilent 8697 Headspace Sampler, ensuring the safety of personnel and compliance with environmental regulations. The procedures outlined are intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Precautions

Before initiating the disposal process, it is crucial to observe the following safety measures:

- **Disconnect Power:** Ensure the instrument is completely powered down and disconnected from all electrical sources.[\[1\]](#)
- **Cooling Down:** Allow all heated components, such as the oven and transfer line, to cool to room temperature to prevent burns.[\[1\]](#)
- **Gas Lines:** If flammable gases like hydrogen were used, turn off the supply at the source and safely purge the lines.[\[1\]](#)
- **Heavy Equipment:** The headspace sampler is heavy. Use a two-person lift to avoid injury when moving the instrument.[\[1\]](#)

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses and gloves, especially during decontamination.

## Step-by-Step Disposal and Decommissioning Plan

The disposal of the Agilent 8697 Headspace Sampler should follow a structured decommissioning process to ensure all hazards are neutralized and the equipment is safe to handle for disposal or recycling.

### Step 1: Comprehensive Audit and Inventory

Before physical decommissioning, conduct a thorough audit of the instrument's usage history.

[2] This includes:

- Documenting the types of samples and chemicals used with the instrument.
- Identifying any potential biological or radiological contamination.
- Creating an inventory of all components and accessories to be disposed of.

### Step 2: Decontamination

Thorough decontamination is a critical step to ensure the safety of personnel handling the equipment for disposal.[3][4]

- Chemical Decontamination:
  - Remove any remaining samples, vials, and chemical residues from the instrument.[5]
  - Clean all accessible surfaces, including the vial racks and tray assembly, with a suitable solvent or detergent.[6] For many surfaces, a solution of 70% isopropanol is effective, but avoid bleach, peroxides, and other harsh chemicals that could damage the instrument.[1]
  - If hazardous chemicals were used, follow your institution's specific hazardous waste disposal procedures for the cleaning materials.[5]
- Biological Decontamination:

- If the instrument was used with biohazardous materials, decontaminate surfaces with an appropriate disinfectant, such as a freshly prepared 10% bleach solution, followed by wiping with water to remove corrosive residues.[\[4\]](#)
- Radiological Decontamination:
  - If radioactive materials were used, contact your institution's Radiation Safety Officer for specific decontamination and clearance procedures.

### Step 3: Documentation

Proper documentation is essential for regulatory compliance and to ensure a clear record of the decommissioning process.

- Decontamination Form: Complete and attach a signed equipment decontamination form to the instrument.[\[3\]](#)[\[5\]](#) This form should detail the decontamination methods used and certify that the equipment is safe to handle.
- Record Keeping: Maintain a copy of the decontamination form for your records.[\[3\]](#)

### Step 4: Disposal and Recycling

The Agilent 8697 Headspace Sampler is classified as Waste Electrical and Electronic Equipment (WEEE).[\[7\]](#)[\[8\]](#) As such, it must not be disposed of in general waste and should be recycled according to local and national regulations.[\[7\]](#)[\[8\]](#)

- Contact Agilent: For users in the European Union, Agilent advises contacting your local Agilent sales office for recycling information.[\[1\]](#)
- Certified E-Waste Vendor: Alternatively, arrange for collection by a certified e-waste recycling vendor that specializes in laboratory equipment.[\[9\]](#) These vendors can ensure that the instrument is disposed of in an environmentally sound manner.
- Institutional Procedures: Follow your institution's specific procedures for the disposal of laboratory equipment, which may involve contacting the Environmental Health and Safety (EHS) department or a designated waste management team.[\[4\]](#)

## Data Presentation

The following table summarizes the key specifications of the Agilent 8697 Headspace Sampler.

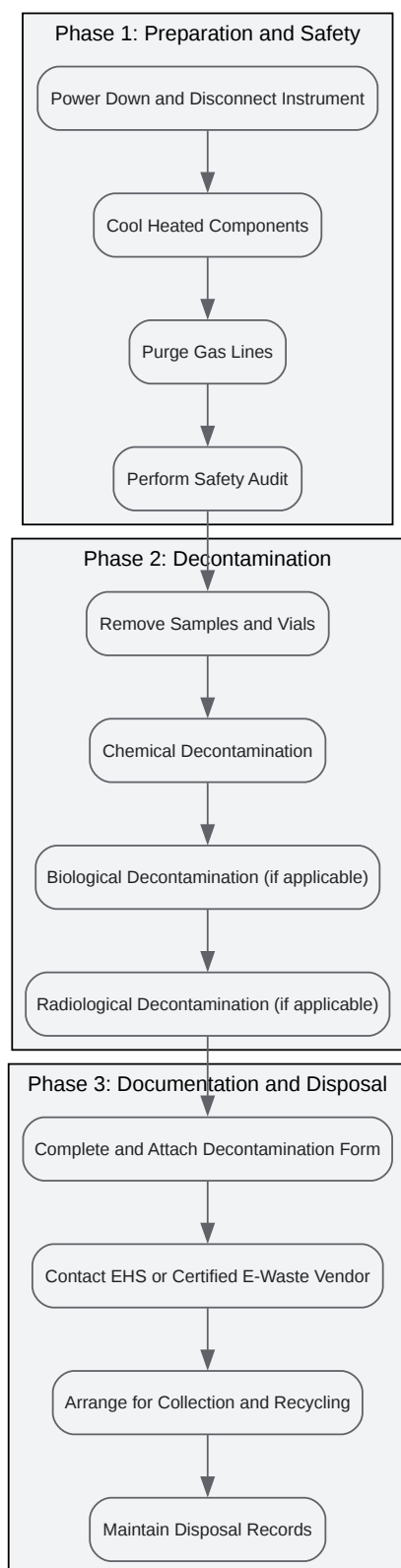
Feature	Specification
Vial Capacity	48 vials on two removable racks
Vial Sizes Supported	10 mL, 20 mL, or 22 mL
Sample Overlap	Simultaneously heat and shake up to 12 vials
GC Integration	Integrates with Agilent 8890, 8850, 8860, and Intuvo 9000 GCs
User Interface	GC touch screen and browser interface

## Experimental Protocols

No specific experimental protocols were cited in the context of disposal. The primary procedures are for decontamination and decommissioning.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of the Agilent 8697 Headspace Sampler.



[Click to download full resolution via product page](#)

Caption: Workflow for the Disposal of the Agilent 8697 Headspace Sampler.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. 3 Steps to Successful Lab Decommissioning - SEPS Services [[sepservices.com](https://sepservices.com)]
- 3. How do I decommission and/or prepare laboratory equipment for surplus? | Environmental Health & Safety [[ehs.tamu.edu](https://ehs.tamu.edu)]
- 4. [healthsafety.vcu.edu](https://healthsafety.vcu.edu) [[healthsafety.vcu.edu](https://healthsafety.vcu.edu)]
- 5. [binghamton.edu](https://binghamton.edu) [[binghamton.edu](https://binghamton.edu)]
- 6. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 7. WEEE regulations | dreamscience LAB [[labequipment.co.uk](https://labequipment.co.uk)]
- 8. Hazardous and WEEE (Waste Electrical and Electronic Equipment) Waste [[stmarys.ac.uk](https://stmarys.ac.uk)]
- 9. Safe and proper disposal of electrical medical and laboratory equipment | Recupel [[recupel.be](https://recupel.be)]
- To cite this document: BenchChem. [Proper Disposal Procedures for the Agilent 8697 Headspace Sampler]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662642#al-8697-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)